

Technical Profile & Compatibility of ZONYL FS-300

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Compound Focus: ZONYL FS-300

CAS No.: 197664-69-0

Cat. No.: S1833096

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The table below summarizes the core technical characteristics of **ZONYL FS-300**, which form the basis of its compatibility and functionality.

Property	Specification
Ionic Character	Nonionic [1] [2] [3]
Molecular Formula	$RfCH_2CH_2O(CH_2CH_2O)_xH$ [4] [5] [1]
Typical Form	~25% solids in water [4] [1]
Density	1.10 ± 0.05 g/mL at 20 °C [4] [5] [1]
Solubility	Soluble in THF and water [1]
Key Compatibility Note	Compatible with other ionic surfactants; not affected by polyvalent cations in solution [2]

Experimental Protocols from Research Literature

Here are detailed methodologies for two key experiments that demonstrate **ZONYL FS-300**'s compatibility and function in mixed-surfactant systems.

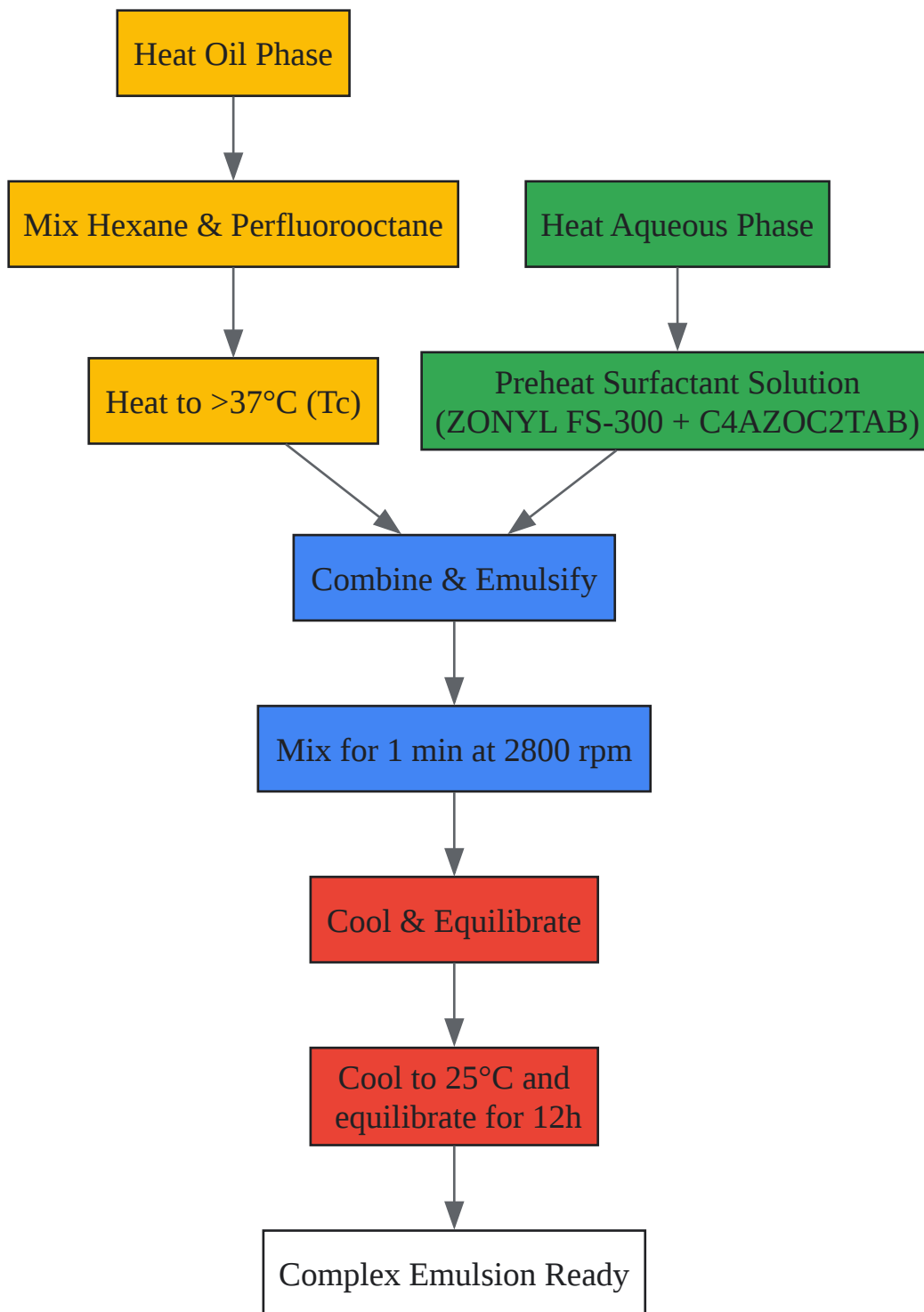
Forming Light-Induced Reconfigurable Complex Emulsions

This protocol from *Langmuir* (2018) demonstrates the use of **ZONYL FS-300** with a light-responsive cationic surfactant (C4AZOC2TAB) [1] [6].

1. Objective: To prepare complex oil-in-water emulsions whose topology can be reconfigured using light. **2.**

Materials:

- **Oils:** Hexane (H) and perfluorooctane (F).
- **Aqueous Surfactant Solution:** A mixture of **ZONYL FS-300** and the light-responsive surfactant **C4AZOC2TAB** in water.
- **Equipment:** Microvortex mixing apparatus (e.g., XW-80A). **3. Workflow:** The following diagram illustrates the emulsion preparation and phase-separation process.



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4. Key Findings: The topology of the final emulsion (e.g., double or Janus) was highly dependent on the mass ratio of **ZONYL FS-300** to C4AZOC2TAB. The emulsion structure could be switched by UV/blue light irradiation, which changes the properties of the light-responsive surfactant [1] [6].

Enhancing Stretchable and Transparent Conductive Electrodes

This protocol is based on a study published in *Advanced Functional Materials* (2020) that used **ZONYL FS-300** as a key additive in a PEDOT:PSS electrode system [2].

1. Objective: To synthesize stretchable and transparent conductive electrodes for applications in organic photovoltaics and strain sensors. **2. Role of ZONYL FS-300:**

- **Adhesion Promotion:** Ensures the adhesion of the PEDOT:PSS conductive polymer to hydrophobic substrate surfaces.
- **Plasticizing Effect:** Improves the mechanical properties and processing performance of the electrode on elastic substrates. **3. Key Result:** The PEDOT:PSS/PEO electrode system formulated with **ZONYL FS-300** achieved a power conversion efficiency (PCE) of **11.9%** when used in an organic solar cell [2].

Important Regulatory and Supply Context

It is crucial to note that **ZONYL FS-300** and related fluorosurfactants have significant regulatory and supply considerations.

- **Environmental Persistence:** **ZONYL FS-300** is a **PFAS (per- and polyfluoroalkyl substance)**. Research into it often includes studying its persistence in the environment and potential exposure routes [4].
- **Product Discontinuation:** The ZONYL product line was largely discontinued between 2009 and 2014. The Chemours Company replaced it with the **Capstone** series, which is based on short-chain chemistry that meets the U.S. EPA PFOA Stewardship Program goals [3].
- **Replacement Guidance:** For **ZONYL FS-300**, the recommended starting points for replacement are **Capstone FS-30** or **Capstone FS-34** [3]. Reformulation is not a direct one-to-one replacement; testing multiple concentrations is necessary to achieve optimal performance.

Summary for Researchers

- **Proven Compatibility:** **ZONYL FS-300** has documented compatibility in mixed-surfactant systems, both with other ionic surfactants and specific light-responsive cationic surfactants [2] [6].
- **Functional Versatility:** It is effective not only as a surfactant for reducing surface tension but also as a processing aid to improve material adhesion and mechanical properties [2].

- **Critical Discontinuation:** Be aware that this specific chemical is likely discontinued. For ongoing or new projects, it is essential to evaluate its recommended replacements, such as the Capstone series, and plan for necessary reformulation and testing [3].

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